

Structure Elucidation of 2-(4-Methoxybenzyl)isothiazolidine 1,1-dioxide: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Methoxybenzyl)isothiazolidine
1,1-dioxide

Cat. No.: B137707

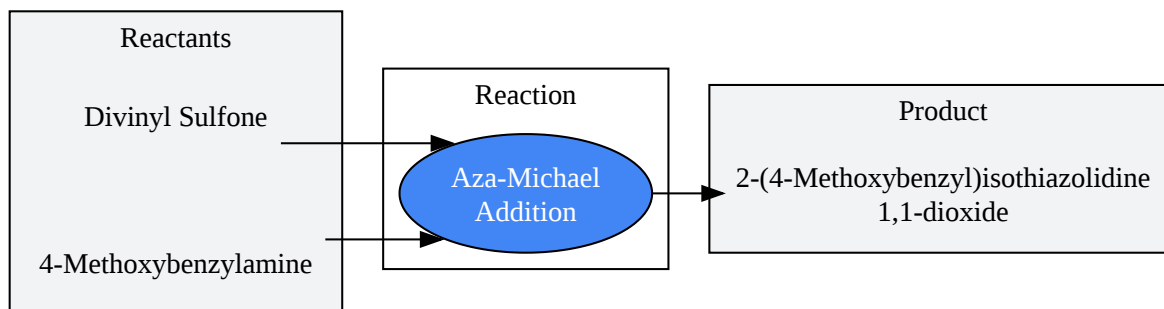
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **2-(4-methoxybenzyl)isothiazolidine 1,1-dioxide**. The document details the probable synthetic route, outlines detailed experimental protocols for its characterization, and presents a thorough analysis of its spectroscopic data. This guide is intended to serve as a valuable resource for researchers in medicinal chemistry and drug development.

Chemical Structure and Synthesis

The structure of **2-(4-methoxybenzyl)isothiazolidine 1,1-dioxide** consists of a saturated five-membered sultam ring, known as an isothiazolidine 1,1-dioxide, which is N-substituted with a 4-methoxybenzyl group. The synthesis of N-substituted isothiazolidine 1,1-dioxides is commonly achieved through an aza-Michael addition of a primary amine to an activated vinyl sulfone derivative. In this case, the likely synthetic pathway involves the reaction of 4-methoxybenzylamine with divinyl sulfone or a related vinyl sulfonamide precursor.



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Caption: Proposed synthesis of **2-(4-Methoxybenzyl)isothiazolidine 1,1-dioxide**.

Experimental Protocols

This section provides detailed methodologies for the synthesis and spectroscopic characterization of **2-(4-methoxybenzyl)isothiazolidine 1,1-dioxide**.

Synthesis via Aza-Michael Addition

Objective: To synthesize **2-(4-methoxybenzyl)isothiazolidine 1,1-dioxide**.

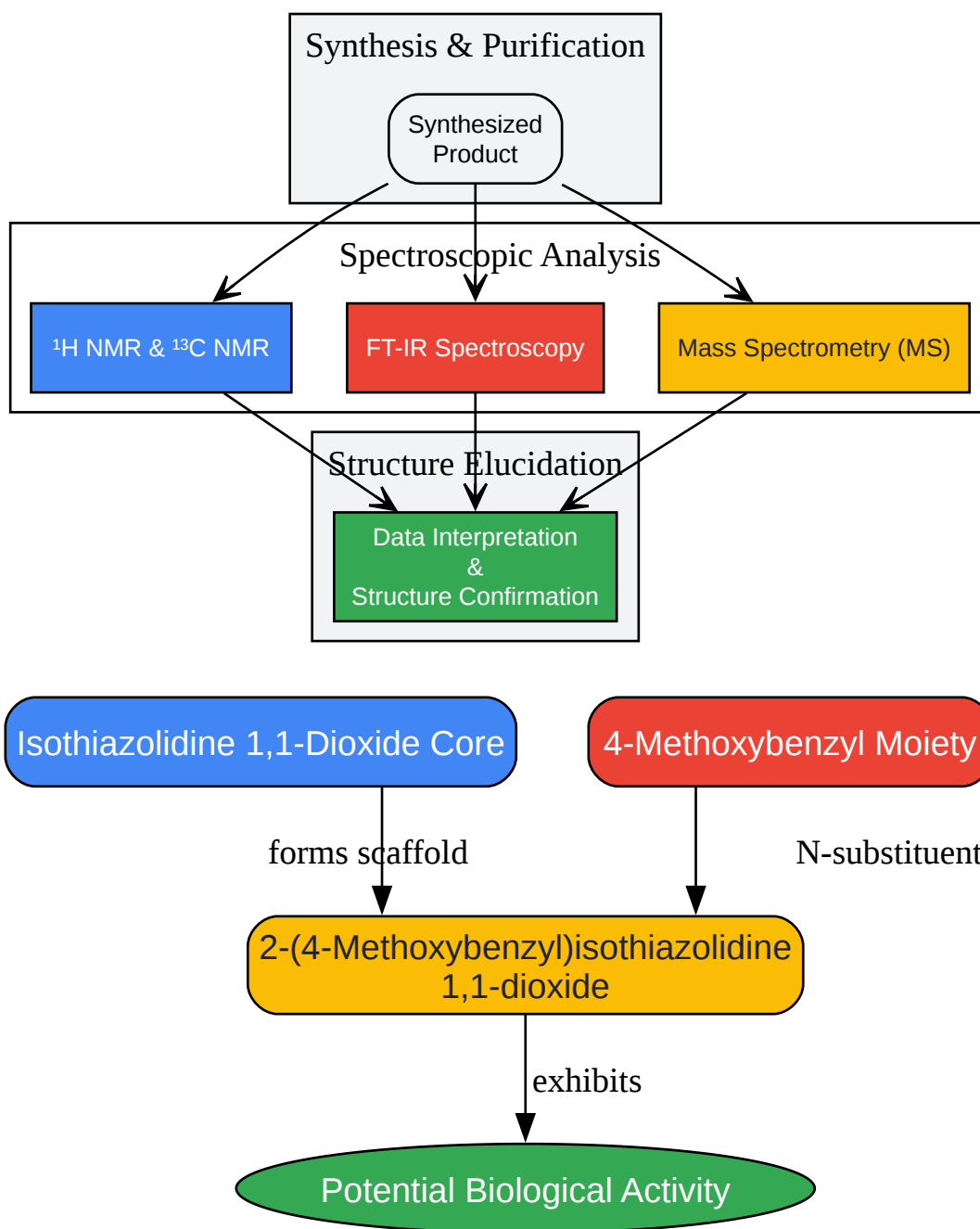
Materials:

- 4-methoxybenzylamine
- Divinyl sulfone
- Methanol (anhydrous)
- Triethylamine (Et₃N)
- Diethyl ether
- Silica gel for column chromatography
- Ethyl acetate and hexane (for chromatography)

Procedure:

- In a round-bottom flask, dissolve 4-methoxybenzylamine (1.0 eq) in anhydrous methanol under a nitrogen atmosphere.
- Add triethylamine (1.2 eq) to the solution and stir for 10 minutes at room temperature.
- Slowly add a solution of divinyl sulfone (1.1 eq) in anhydrous methanol to the reaction mixture.
- Stir the reaction mixture at room temperature for 24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexane as the eluent.
- Combine the fractions containing the desired product and evaporate the solvent to yield **2-(4-methoxybenzyl)isothiazolidine 1,1-dioxide** as a solid.
- Further purify the product by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane).

Spectroscopic Characterization Workflow



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